

Application Note: HPLC-MS Protocol for the Analysis of Rubrofusarin Triglucoside

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Compound of Interest		
Compound Name:	Rubrofusarin triglucoside	
Cat. No.:	B11929788	Get Quote

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Abstract

This document provides a detailed High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS) protocol for the identification and characterization of **Rubrofusarin triglucoside**. **Rubrofusarin triglucoside**, a glycoside compound isolated from the seeds of Cassia obtusifolia Linn.[1], has garnered research interest for its biological activities, including the inhibition of human monoamine oxidase A (hMAO-A)[1]. This protocol outlines the necessary steps for sample preparation, chromatographic separation, and mass spectrometric detection, enabling researchers to accurately analyze this compound in various matrices.

Introduction

Rubrofusarin triglucoside belongs to the naphtho-γ-pyrone class of compounds and is found in plants of the Cassua genus, such as Cassia obtusifolia (also known as Senna obtusifolia)[1] [2]. Accurate and reliable analytical methods are crucial for the qualitative and quantitative analysis of **Rubrofusarin triglucoside** in plant extracts and other biological samples. HPLC coupled with MS is a powerful technique for the separation and identification of such compounds due to its high sensitivity and specificity. This protocol is based on established methods for the analysis of related naphthopyrone glycosides and flavonoids from plant sources.



Experimental Protocols Sample Preparation

A robust sample preparation protocol is essential to extract **Rubrofusarin triglucoside** from the plant matrix and remove interfering substances.

Materials:

- Seeds of Cassia obtusifolia or other relevant plant material
- Methanol (HPLC grade)
- Water (HPLC grade)
- Solid Phase Extraction (SPE) cartridges (C18)
- Vortex mixer
- Centrifuge
- Syringe filters (0.22 μm)

Procedure:

- Grinding: Grind the dried plant material (e.g., seeds) into a fine powder to increase the surface area for extraction.
- Extraction:
 - Accurately weigh approximately 1 g of the powdered sample into a centrifuge tube.
 - Add 10 mL of 80% methanol.
 - Vortex the mixture for 1 minute.
 - Sonicate for 30 minutes in an ultrasonic bath.
 - Centrifuge the mixture at 4000 rpm for 15 minutes.



- Collect the supernatant. Repeat the extraction process on the pellet twice more.
- Combine all the supernatants.
- Solid Phase Extraction (SPE) for Clean-up (Optional but Recommended):
 - Condition a C18 SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
 - Load the combined supernatant onto the conditioned SPE cartridge.
 - Wash the cartridge with 5 mL of water to remove polar impurities.
 - Elute the analyte with 5 mL of methanol.
- Final Preparation:
 - Evaporate the methanol from the eluate under a gentle stream of nitrogen.
 - Reconstitute the dried extract in a suitable volume (e.g., 1 mL) of the initial mobile phase.
 - Filter the reconstituted sample through a 0.22 μm syringe filter into an HPLC vial.

HPLC-MS Analysis

Instrumentation:

- An HPLC system equipped with a binary pump, autosampler, and column oven.
- A mass spectrometer (e.g., Triple Quadrupole or Q-TOF) with an electrospray ionization (ESI) source.

Chromatographic Conditions:



Parameter	Recommended Conditions	
HPLC Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 3.5 µm particle size)	
Mobile Phase A	Water with 0.1% formic acid	
Mobile Phase B	Acetonitrile with 0.1% formic acid	
Gradient Elution	0-5 min, 10% B; 5-25 min, 10-50% B; 25-30 min, 50-90% B; 30-35 min, 90% B; 35-36 min, 90-10% B; 36-40 min, 10% B	
Flow Rate	0.8 mL/min	
Column Temperature	30 °C	
Injection Volume	5 μL	
UV Detection	Diode Array Detector (DAD) monitoring at 278 nm (based on similar compounds[3])	

Mass Spectrometry Conditions:



Parameter	Recommended Settings
Ionization Mode	Electrospray Ionization (ESI), Positive and Negative
Scan Mode	Full Scan (for identification) and Product Ion Scan or Multiple Reaction Monitoring (MRM) (for quantification and structural confirmation)
Mass Range	m/z 100-1000
Capillary Voltage	3.5 kV
Source Temperature	120 °C
Desolvation Gas Flow	600 L/hr
Desolvation Temperature	350 °C
Collision Energy	Ramped (e.g., 20-40 eV for fragmentation)

Data Presentation Quantitative Data Summary

The following table summarizes the key mass spectrometric data for **Rubrofusarin triglucoside**.

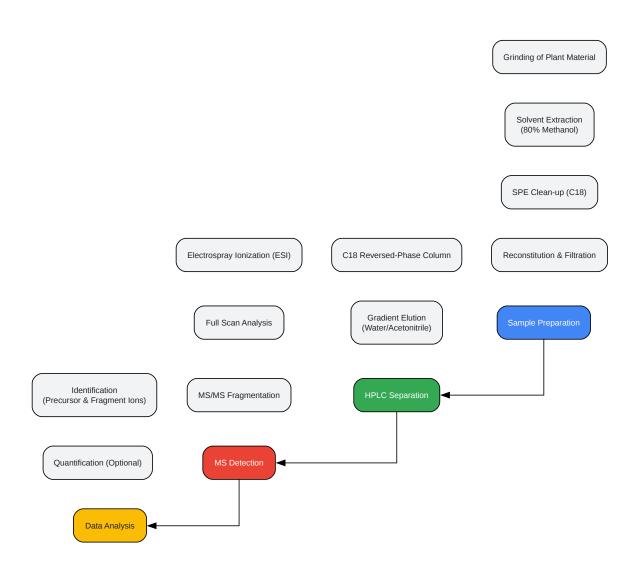
Compound Name	Molecular Formula	Molecular Weight (g/mol)	Precursor Ion [M+H]+ (m/z)	Precursor Ion [M-H] ⁻ (m/z)	Major Fragment Ions (from predicted sequential loss of glucose)
Rubrofusarin triglucoside	СззН42О20	758.67	759.23	757.22	[M+H-162]+, [M+H-324]+, [M+H-486]+ (Rubrofusarin aglycone)



Visualization Experimental Workflow

The following diagram illustrates the logical flow of the HPLC-MS analysis for **Rubrofusarin triglucoside**.





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Caption: Workflow for Rubrofusarin triglucoside analysis.



Predicted Fragmentation Pathway

The following diagram illustrates the predicted fragmentation of the protonated **Rubrofusarin triglucoside** molecule in the mass spectrometer.



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Caption: Predicted fragmentation of Rubrofusarin triglucoside.

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